

# Application Notes and Protocols for Amb123203 in Cell-Based Assays

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## Compound of Interest

Compound Name: Amb123203

Cat. No.: B1665949

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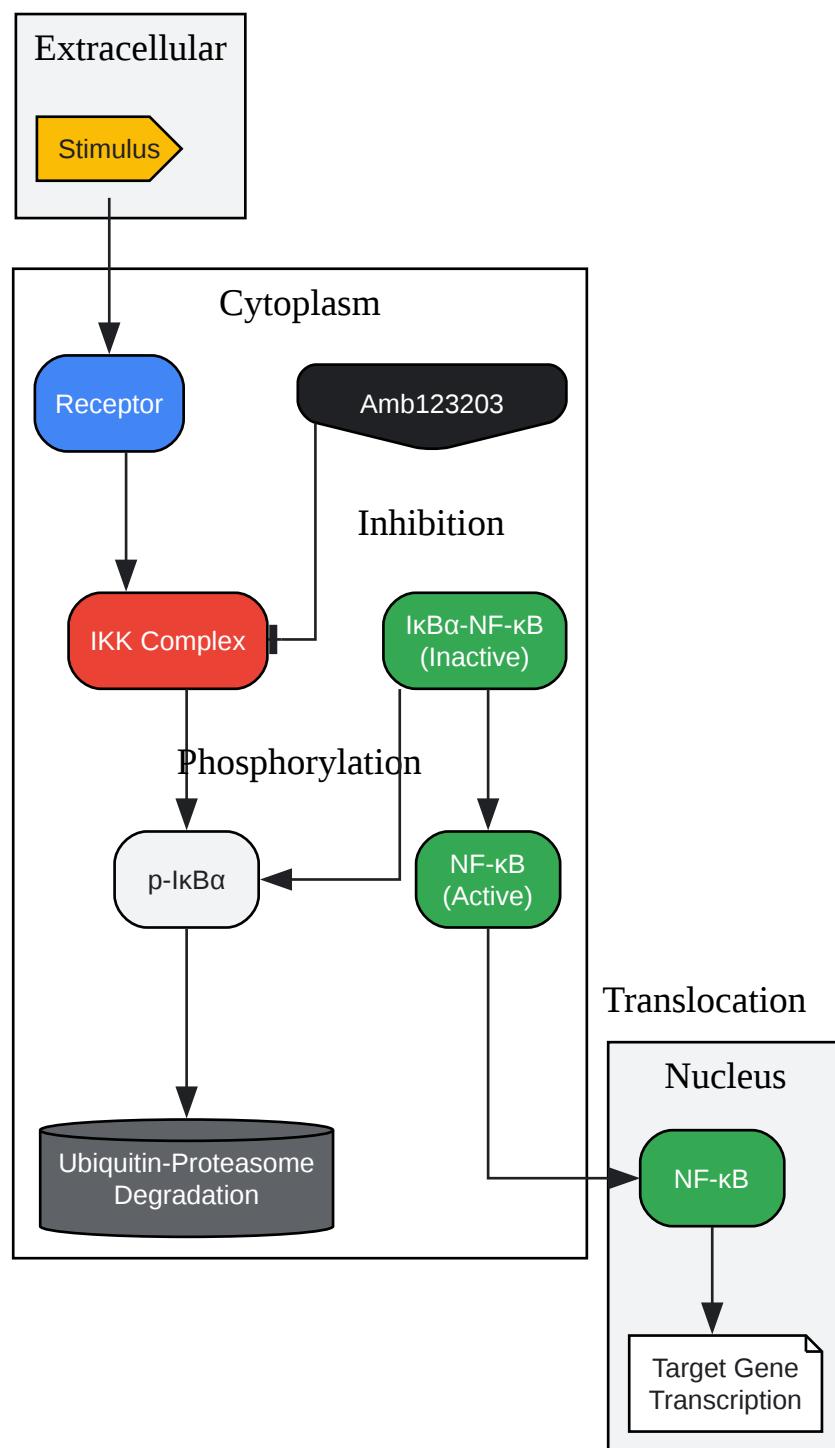
## Introduction

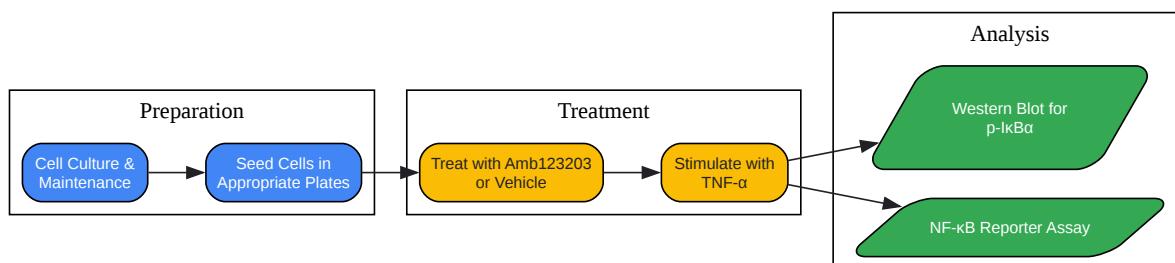
**Amb123203** is a potent and selective small molecule inhibitor of the NF- $\kappa$ B signaling pathway. This pathway is a critical regulator of inflammatory responses, cell proliferation, and survival, making it a key target in the research and development of therapeutics for a variety of diseases, including cancer and inflammatory disorders. These application notes provide detailed protocols for utilizing **Amb123203** in cell culture experiments to assess its biological activity and mechanism of action.

## Mechanism of Action

**Amb123203** targets the IKK (I $\kappa$ B kinase) complex, preventing the phosphorylation and subsequent degradation of I $\kappa$ B $\alpha$ . This action results in the retention of NF- $\kappa$ B (p65/p50) in the cytoplasm, thereby inhibiting its translocation to the nucleus and the transcription of pro-inflammatory and pro-survival genes.

## Signaling Pathway Diagram





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